

Application of Trixylyl Phosphate in Fire-Resistant Hydraulic Fluids: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Trixylyl phosphate*

CAS No.: 3862-12-2

Cat. No.: B3425093

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Trixylyl phosphate (TXP), an aromatic phosphate ester, is a key component in the formulation of fire-resistant hydraulic fluids, particularly those classified under ISO 6743-4 as HFDR fluids. [1] These fluids are crucial in high-risk environments such as mining, steel mills, aviation, and power generation, where a leak of conventional mineral oil-based hydraulic fluid could lead to catastrophic fires.[1][2] The fire-resistant properties of TXP are attributed to its chemical structure. Upon exposure to high temperatures, it decomposes to release phosphorus-containing species that interrupt the radical chain reactions of combustion, effectively quenching flames.[1] Beyond its primary fire-retardant function, TXP also imparts good lubricity and thermal stability to hydraulic fluids, ensuring efficient and reliable operation of hydraulic systems under demanding conditions.[1][2] However, like other phosphate esters, fluids based on TXP can be susceptible to degradation through hydrolysis and oxidation, which can form

acidic byproducts and compromise fluid performance.[3][4] Therefore, rigorous testing and condition monitoring are essential.

Data Presentation

The following tables summarize the key physicochemical and performance properties of **Trixylyl Phosphate** and hydraulic fluids formulated with it.

Table 1: Physicochemical Properties of **Trixylyl Phosphate**

Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₇ O ₄ P	[5]
Molecular Weight	410.45 g/mol	[6]
Appearance	Viscous, colorless to pale yellow liquid	[5]
Density @ 20°C	1.136 - 1.155 g/mL	[6][7]
Boiling Point	>300 °C	[8]
Melting Point	-20 °C	[5]
Flash Point (Closed Cup)	232 - 255 °C	[6]
Autoignition Temperature	535 - 545 °C	[6]
Vapor Pressure @ 20°C	~8.7 x 10 ⁻⁶ Pa	[8]
Water Solubility	Very low (e.g., 20 µg/L)	[5]

Table 2: Performance Characteristics of a **Trixylyl Phosphate**-Based Fire-Resistant Hydraulic Fluid (Example: Fyrquel® EHC-N)

Parameter	Test Method	Typical Value
ISO Viscosity Grade	-	46
Viscosity @ 40°C	ASTM D445	47 cSt
Viscosity Index	ASTM D2270	1
Pour Point	ASTM D97	-18 °C
Acid Number	ASTM D664	< 0.1 mg KOH/g
Foam Test (Seq I, II, III)	ASTM D892	0/0/0 mL
Air Release @ 50°C	ASTM D3427	4 min
Oxidation Stability (RPVOT)	ASTM D2272	> 1000 min
Hydrolytic Stability	ASTM D2619	Low acid formation, minimal copper corrosion
Lubricity (Vickers Vane Pump Test)	ASTM D2882	Low wear (e.g., < 50 mg)

Experimental Protocols

Detailed methodologies for key experiments are provided below. These protocols are based on standard methods and are intended as a guide for researchers.

Determination of Fire Resistance - Hot Manifold Ignition Test (Based on ISO 20823)

Objective: To assess the flammability of a hydraulic fluid upon contact with a hot surface.

Apparatus:

- A heated manifold, typically a stainless steel tube, capable of reaching and maintaining temperatures up to 700°C.
- A fluid delivery system (e.g., a burette or automated dispenser) to apply the fluid to the manifold.

- A fume hood or other ventilated enclosure for safety.
- Temperature monitoring and control system.

Procedure:

- Clean the manifold surface thoroughly to remove any residues from previous tests.
- Heat the manifold to the specified test temperature (e.g., 700°C) and allow it to equilibrate.[\[9\]](#)
- Position the fluid dispenser outlet vertically above the manifold at a specified distance (e.g., 300 mm).[\[9\]](#)
- Dispense a set volume of the test fluid (e.g., 10 mL) onto the hot manifold over a controlled period (e.g., 40-60 seconds).[\[10\]](#)
- Observe for ignition, flashing, or sustained burning of the fluid.
- Record the outcome (e.g., no ignition, brief flash, sustained flame).
- Repeat the test multiple times for reproducibility.
- The test can be modified to determine the autoignition temperature by varying the manifold temperature.[\[11\]](#)

Interpretation of Results: A pass/fail criterion is often used, where no sustained ignition indicates good fire resistance at the tested temperature.

Evaluation of Hydrolytic Stability (Based on ASTM D2619)

Objective: To determine the stability of the hydraulic fluid in the presence of water.

Apparatus:

- Pressure-type beverage bottles (e.g., 7 oz "Coke" bottles).
- An oven with a rotating rack (rotisserie) capable of maintaining 93°C.

- Polished copper strips.

Procedure:

- Place 75 g of the test fluid, 25 g of distilled water, and a polished copper strip into a beverage bottle.[\[12\]](#)
- Seal the bottle tightly.
- Place the bottle in the rotating rack within the oven set at 93°C.
- Rotate the bottle end-over-end at 5 rpm for 48 hours.[\[12\]](#)
- After 48 hours, remove the bottle and allow it to cool.
- Separate the water and fluid layers.
- Measure the acid number of both the fluid and water layers (ASTM D664 or D974).
- Visually inspect the copper strip for corrosion and measure its weight change.
- Quantify any sediment or insoluble contaminants formed.

Interpretation of Results: A minimal change in the acid number of the fluid and water, and little to no corrosion of the copper strip, indicates good hydrolytic stability.[\[13\]](#)

Assessment of Oxidation Stability (Based on ASTM D943)

Objective: To evaluate the resistance of the fluid to oxidation under accelerated conditions.

Apparatus:

- Oxidation test cell with a condenser and oxygen delivery tube.
- Heating bath capable of maintaining 95°C.
- Oxygen supply with a flow meter.

- Iron and copper catalyst coils.

Procedure:

- Place 300 mL of the test fluid, 60 mL of distilled water, and the iron-copper catalyst coil into the oxidation test cell.
- Assemble the apparatus with the condenser and oxygen delivery tube.
- Immerse the test cell in the heating bath maintained at 95°C.[\[1\]](#)
- Bubble oxygen through the sample at a rate of 3 L/h.
- Periodically, withdraw a small sample of the fluid and measure its acid number.
- The test is complete when the acid number reaches 2.0 mg KOH/g, or after a specified duration (e.g., 1000 hours).[\[1\]](#)

Interpretation of Results: The time in hours required to reach an acid number of 2.0 mg KOH/g is reported as the oxidation lifetime. A longer lifetime indicates greater oxidation stability.

Lubricity Evaluation - Vickers Vane Pump Test (Based on ASTM D2882)

Objective: To determine the anti-wear characteristics of the hydraulic fluid under controlled pump-testing conditions.

Apparatus:

- A hydraulic test stand equipped with a Vickers V104C or V105C vane pump.[\[14\]](#)
- Reservoir, heat exchanger, and pressure control valve.

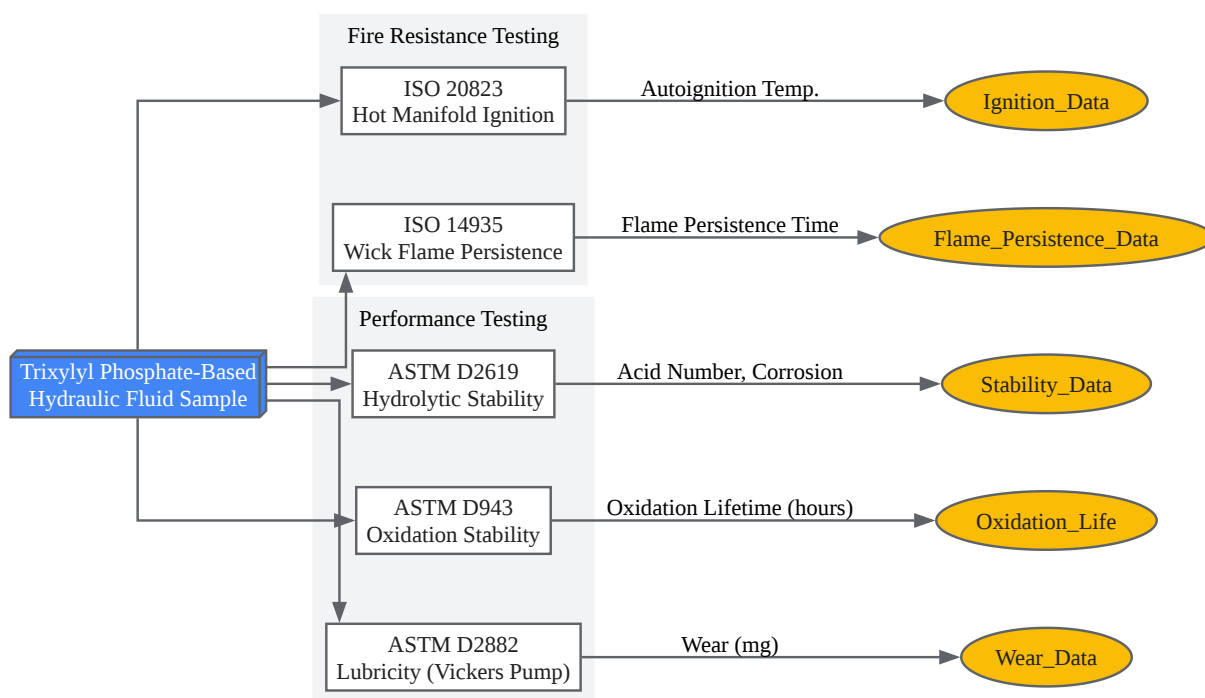
Procedure:

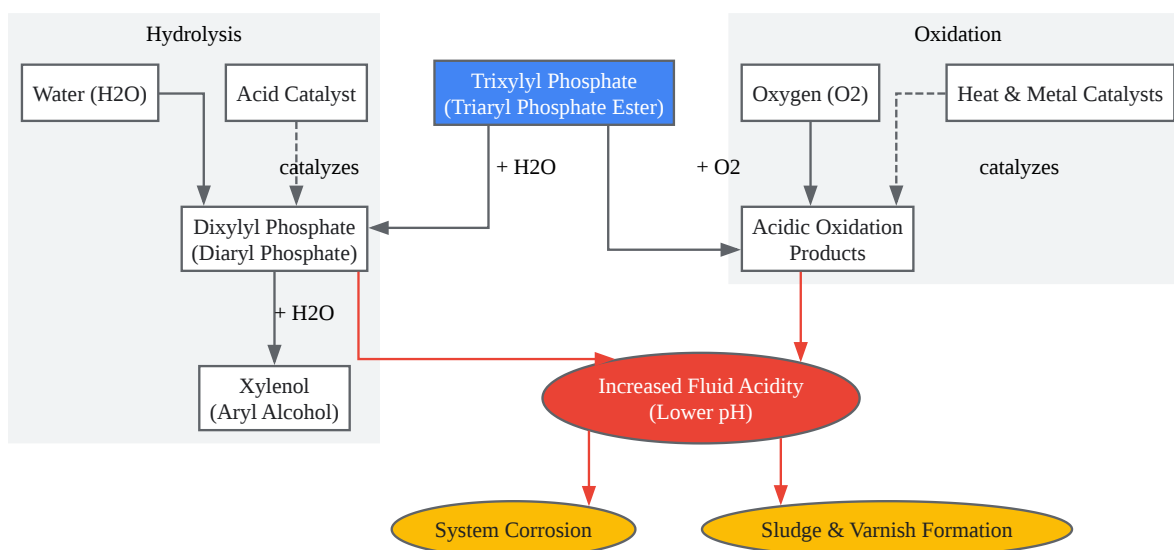
- Thoroughly clean and flush the test system.
- Install a new, pre-weighed pump cartridge (vaness and ring).

- Charge the system with the test fluid.
- Operate the pump for a specified duration (typically 100 hours) at a set pressure (e.g., 2000 psi), speed (e.g., 1200 rpm), and temperature (e.g., 65.6°C for water-based fluids, adjusted for synthetics).^[14]
- At the end of the test, carefully disassemble the pump.
- Clean and weigh the vanes and ring.
- The total weight loss in milligrams is reported as a measure of wear.

Interpretation of Results: A lower weight loss indicates superior anti-wear properties and lubricity of the hydraulic fluid.

Visualizations





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ASTM D943| Standard Test Method for Oxidation Characteristics of Inhibited Mineral Oils [[astm.org](http://www.astm.org)]
- 2. store.astm.org [store.astm.org]
- 3. labsinus.com [labsinus.com]
- 4. proactivereliability.com [proactivereliability.com]

- [5. Trixylyl phosphate - Wikipedia \[en.wikipedia.org\]](#)
- [6. Table 3-5, Physical and Chemical Properties of Selected Hydraulic Fluid Componentsa - Toxicological Profile for Hydraulic Fluids - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [7. 25155-23-1 CAS MSDS \(Trixylyl phosphate\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [8. assets.publishing.service.gov.uk \[assets.publishing.service.gov.uk\]](#)
- [9. cdn.standards.iteh.ai \[cdn.standards.iteh.ai\]](#)
- [10. tribology.rs \[tribology.rs\]](#)
- [11. Assessing Hydraulic Fluid Fire Resistance \[machinerylubrication.com\]](#)
- [12. petrolube.com \[petrolube.com\]](#)
- [13. lube-media.com \[lube-media.com\]](#)
- [14. asmedigitalcollection.asme.org \[asmedigitalcollection.asme.org\]](#)
- [To cite this document: BenchChem. \[Application of Trixylyl Phosphate in Fire-Resistant Hydraulic Fluids: Application Notes and Protocols\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b3425093/docs#application-of-trixylyl-phosphate-in-fire-resistant-hydraulic-fluids-application-notes-and-protocols\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)